

Nelfinavir Mesylate FTIR spectral characterization

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Compound Focus: Nelfinavir Mesylate

CAS No.: 159989-65-8

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Core FTIR Findings and Stability Data

The following table summarizes the key findings from FTIR studies on **Nelfinavir Mesylate**, particularly under stress conditions [1] [2] [3].

Aspect	Key FTIR Findings	Experimental Conditions / Notes
General Characterization	Spectrum of intact drug provided as a baseline for comparison.	Used spectroscopy grade KBr pellet method [1].
Thermal Degradation	Significant changes observed in the IR spectra.	Samples heated at 90°C and 250°C; degradation confirmed by DSC/TGA. Correlates with XRD and HPLC data [1] [3].
Acid & Base Hydrolysis	Significant changes observed in the IR spectra, suggesting degradation.	Treated with 0.1N HCl and 0.1N NaOH [1] [3].
Oxidative Degradation	Significant changes observed in the IR spectra, suggesting degradation.	Treated with 3% H ₂ O ₂ [1] [3].

Aspect	Key FTIR Findings	Experimental Conditions / Notes
Photostability	No change observed in the IR spectra.	Exposed to sunlight; drug demonstrates good photostability [1] [2] [3].

Experimental Protocol for Stress Degradation Studies

The methodology below, adapted from published studies, can serve as a guide for conducting stress degradation studies using FTIR [1] [3].

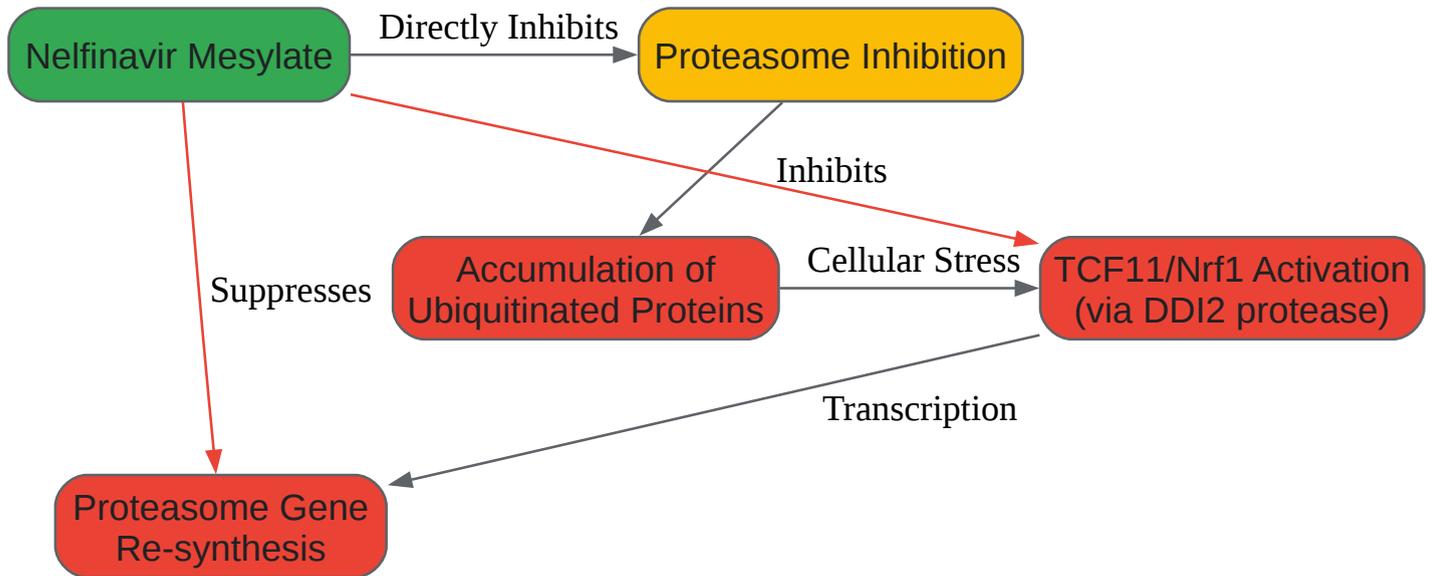
- **Materials: Nelfinavir Mesylate** drug substance. Spectroscopy grade Potassium Bromide (KBr). Reagents for stress conditions: 0.1N Hydrochloric Acid (HCl), 0.1N Sodium Hydroxide (NaOH), 3% Hydrogen Peroxide (H₂O₂) [1].
- **Stress Conditions:**
 - **Acid Hydrolysis:** Treat the drug with 0.1N HCl.
 - **Base Hydrolysis:** Treat the drug with 0.1N NaOH.
 - **Oxidative Degradation:** Treat the drug with 3% H₂O₂.
 - **Thermal Degradation:** Expose the solid drug to temperatures of 90°C and 250°C.
 - **Photodegradation:** Expose the solid drug to sunlight.
- **Sample Preparation for FTIR:** Use the KBr pellet method. Mix approximately 1-2 mg of the stressed drug sample with 100-200 mg of spectroscopy grade KBr. Compress the mixture under vacuum to form a transparent pellet [1].
- **Instrumentation and Data Acquisition:** Use an FTIR spectrometer. Acquire spectra at a resolution of 4 cm⁻¹. Compare the spectra of stressed samples against the spectrum of the intact (untreated) drug to identify changes in functional groups and signs of degradation [1].

Additional Technical Information for Drug Development

Beyond stress studies, these additional points may be valuable for a comprehensive technical guide.

- **Crystalline Forms:** The physical form of **Nelfinavir Mesylate** can impact its properties. Multiple crystalline forms (Form I, Form II, etc.) have been identified and characterized using X-ray powder diffraction (XRPD) and FTIR, which can help ensure the correct polymorph is used in development [4].
- **Mechanistic Pathways in Drug Repurposing:** Research into repurposing Nelfinavir has revealed complex mechanisms. It can inhibit the proteasome and also block the TCF11/Nrf1-mediated "bounce-back" response, which is a pathway cancer cells use to recover from proteasome stress.

This dual action is particularly relevant for its investigation in multiple myeloma [5]. The relationship between these mechanisms and its stability profile can be important for formulation.



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Nelfinavir's dual mechanism: inhibiting the proteasome and the subsequent recovery pathway.

Limitations and Further Research

The search results I obtained are highly relevant but do not contain a complete, assignment-rich FTIR spectrum (e.g., a detailed table listing all peaks and their corresponding functional groups for the pure drug). The studies successfully use FTIR as a comparative tool for stability assessment.

To build a more comprehensive guide, you might need to:

- **Consult Standard Databases:** Spectral libraries from FTIR instrument manufacturers or commercial databases may provide a definitive spectrum with assignments.
- **Cross-Reference with LC-MS:** For stress degradation studies, the identified degradation products can be characterized using LC-MS, and the structural insights gained can help interpret the specific changes observed in the FTIR spectra [1] [6].

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